

Essential Safety and Operational Guidance for Handling 2-Bromo-2-phenylacetophenone

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Compound of Interest

Compound Name: **2-Bromo-2-phenylacetophenone**

Cat. No.: **B072529**

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for the use of **2-Bromo-2-phenylacetophenone** (CAS No. 135-73-9), a compound that presents significant health hazards. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Hazard Assessment: **2-Bromo-2-phenylacetophenone** is classified as a hazardous substance. It is known to cause severe skin burns, serious eye damage, and respiratory irritation.^{[1][2][3]} Some safety data sheets also indicate acute toxicity if swallowed or inhaled.^[4] The signal word for this chemical is "Danger".^{[1][3][4][5]}

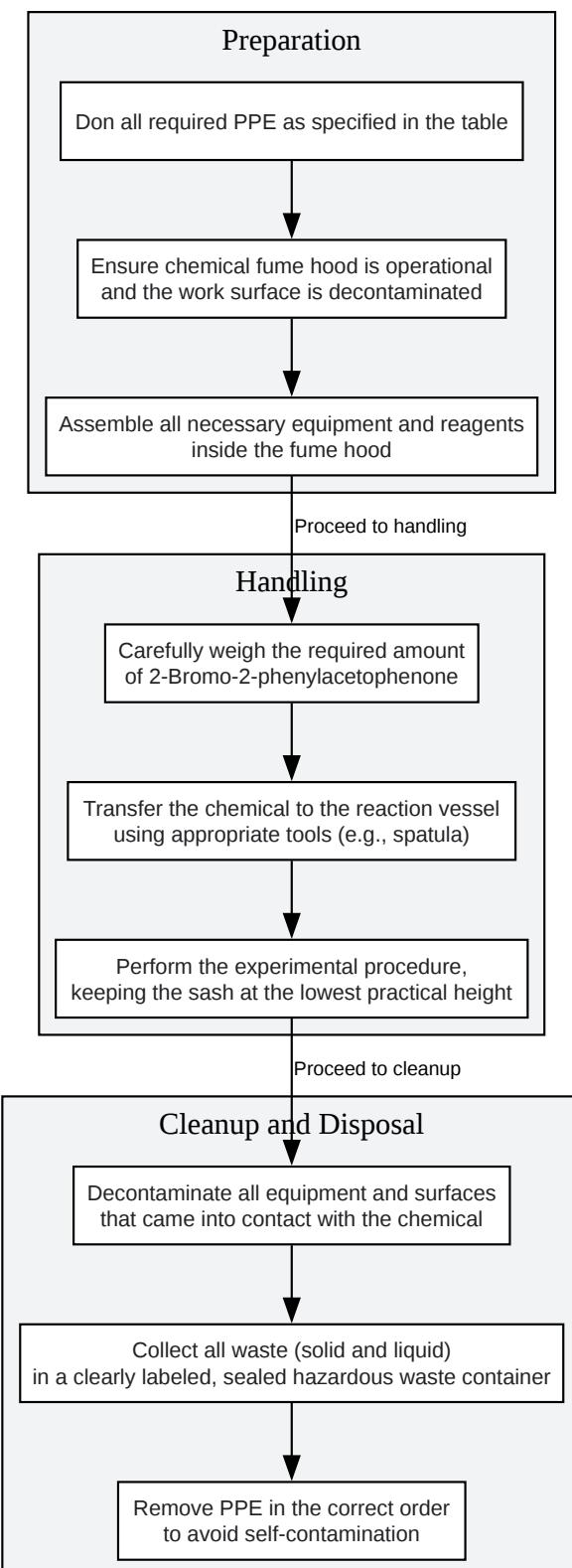
Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **2-Bromo-2-phenylacetophenone**. The following table summarizes the required PPE.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended.	To prevent skin contact, which can cause severe burns. [1] [2] [3]
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes that can cause serious and irreversible eye damage. [1] [2] [3]
Skin and Body Protection	A flame-retardant lab coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities or increased splash potential, a chemical-resistant apron is advised.	To minimize skin exposure and protect from chemical splashes. [2]
Respiratory Protection	All handling of 2-Bromo-2-phenylacetophenone must be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation of dust or vapors, which can cause respiratory tract irritation. [1] [4]

Experimental Workflow and Handling

Proper handling procedures are critical to minimize exposure risk. The following workflow outlines the essential steps for safely using **2-Bromo-2-phenylacetophenone** in a laboratory setting.

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